

Application Note: HPLC Analysis for Purity Determination of 2,4,5-Trimethoxybenzaldehyde

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Compound of Interest

Compound Name: 2,4,5-Trimethoxybenzaldehyde

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Introduction

2,4,5-Trimethoxybenzaldehyde is a key intermediate in the synthesis of various pharmaceutical compounds and other fine chemicals. Its purity is a critical quality attribute that can significantly impact the yield and impurity profile of the final product. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for assessing the purity of such compounds. This application note details a robust reversed-phase HPLC (RP-HPLC) method for the quantitative determination of the purity of **2,4,5**-

Trimethoxybenzaldehyde and for the separation of its potential process-related impurities.

Principle

The method employs a reversed-phase C18 column to separate 2,4,5-

Trimethoxybenzaldehyde from its potential impurities based on their hydrophobicity. A mobile phase consisting of a mixture of acetonitrile and water allows for the effective elution and separation of the analyte and its related substances. Detection is performed using a UV detector at a wavelength where the analyte exhibits significant absorbance, ensuring high sensitivity. The purity is determined by calculating the percentage of the main peak area relative to the total area of all peaks in the chromatogram.

Experimental Protocols Materials and Reagents

• **2,4,5-Trimethoxybenzaldehyde** Reference Standard: Purity ≥ 99.5%



Acetonitrile: HPLC grade

• Water: HPLC grade or ultrapure water

• Methanol: HPLC grade (for sample preparation)

• Phosphoric Acid (optional): ACS grade (for mobile phase modification if needed)

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector is required.

| Parameter | Condition | |
|----------------------|--|--|
| HPLC Column | C18, 4.6 mm x 150 mm, 5 μm particle size | |
| Mobile Phase A | Water | |
| Mobile Phase B | Acetonitrile | |
| Gradient Elution | 0-10 min: 40-70% B; 10-12 min: 70-40% B; 12- 15 min: 40% B (re-equilibration) | |
| Flow Rate | 1.0 mL/min | |
| Column Temperature | 30 °C | |
| Injection Volume | 10 μL | |
| Detection Wavelength | 254 nm | |
| Run Time | 15 minutes | |

Preparation of Solutions

- Standard Solution (100 μg/mL):
 - Accurately weigh approximately 10 mg of 2,4,5-Trimethoxybenzaldehyde reference standard into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with methanol.



- Sonicate for 5 minutes to ensure complete dissolution.
- Sample Solution (1 mg/mL):
 - Accurately weigh approximately 25 mg of the 2,4,5-Trimethoxybenzaldehyde sample into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with methanol.
 - Sonicate for 5 minutes and filter through a 0.45 μm syringe filter before injection.

System Suitability

To ensure the validity of the analytical results, perform a system suitability test before sample analysis. Inject the standard solution five times and evaluate the following parameters.

| Parameter | Acceptance Criteria |
|--|---------------------|
| Tailing Factor | ≤ 2.0 |
| Theoretical Plates | ≥ 2000 |
| Relative Standard Deviation (RSD) of Peak Area | ≤ 2.0% |

Data Analysis and Purity Calculation

The purity of the **2,4,5-Trimethoxybenzaldehyde** sample is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Data Presentation

Table 1: System Suitability Results



| Injection | Retention Time (min) | Peak Area | Tailing Factor | Theoretical Plates |
|-----------|----------------------|-----------|----------------|-----------------------|
| 1 | 8.52 | 1254367 | 1.15 | 5680 |
| 2 | 8.53 | 1256789 | 1.14 | 5710 |
| 3 | 8.52 | 1251098 | 1.16 | 5650 |
| 4 | 8.54 | 1258901 | 1.15 | 5730 |
| 5 | 8.53 | 1255432 | 1.14 | 5690 |
| Mean | 8.53 | 1255317 | 1.15 | 5692 |
| RSD | 0.25% | | | |

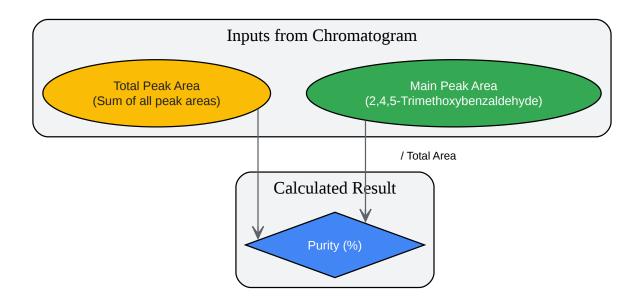
Table 2: Purity Analysis of a Sample Batch

| Peak No. | Retention Time (min) | Peak Area | - Area (%) | Identification |
|----------|-------------------------|-----------|---------------|--------------------------------------|
| 1 | 4.21 | 15678 | 0.12 | Impurity A |
| 2 | 6.89 | 21098 | 0.16 | Impurity B |
| 3 | 8.53 | 12987654 | 99.58 | 2,4,5- Trimethoxybenza Idehyde |
| 4 | 10.15 | 18976 | 0.14 | Impurity C |
| Total | 13043406 | 100.00 | | |

Visualizations







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